

Polyquaternium-10 physical and chemical properties

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Compound of Interest

Compound Name: PQ-10

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An In-depth Technical Guide on the Core Physical and Chemical Properties of Polyquaternium-10

For Researchers, Scientists, and Drug Development Professionals

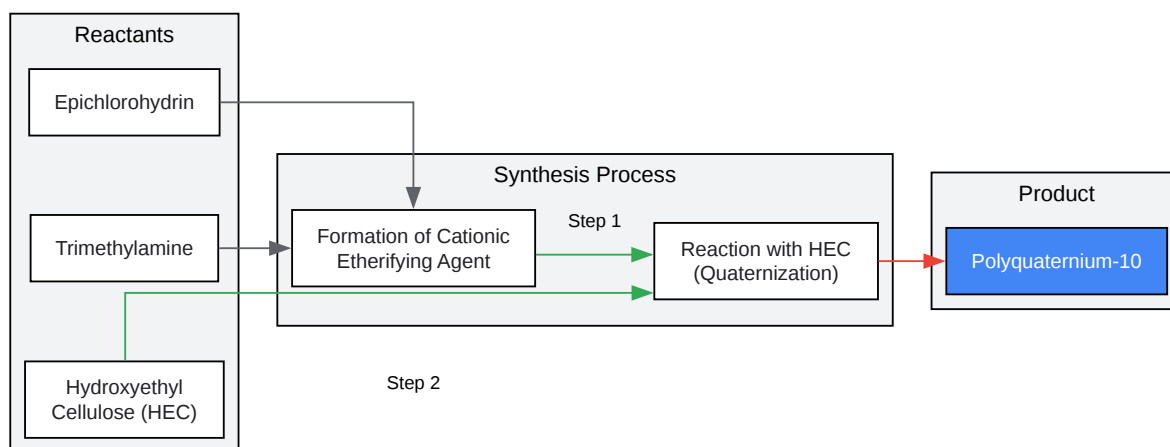
Abstract

Polyquaternium-10 is a versatile cationic polymer derived from hydroxyethyl cellulose, widely utilized in personal care, cosmetics, and increasingly, in pharmaceutical formulations. Its utility stems from a unique combination of properties including water solubility, substantivity to proteinaceous surfaces, and its function as a conditioning agent, thickener, and film former. This guide provides a detailed examination of the core physical and chemical properties of Polyquaternium-10, offering quantitative data, experimental protocols for its characterization, and a description of its fundamental mechanism of action. This technical overview is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development exploring the applications of this polymer.

Chemical Identity and Synthesis

Polyquaternium-10, also known as Quaternium-19, is a polymeric quaternary ammonium salt of hydroxyethyl cellulose (HEC).^{[1][2][3][4]} It is synthesized by reacting HEC with a cationic etherifying agent, typically formed through the reaction of epichlorohydrin and trimethylamine.^{[1][3][5][6][7]} This process grafts quaternary ammonium groups onto the cellulose backbone,

imparting a net positive charge to the polymer. The resulting structure is highly effective at adsorbing to negatively charged surfaces such as hair and skin.[1][2][3]



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Diagram 1: Simplified synthesis workflow for Polyquaternium-10.

Physical and Chemical Properties

Polyquaternium-10 is typically a white to light-yellowish granular powder with a faint, amine-like odor.[1][2][4][8] It is available in various grades, which differ primarily in their average molecular weight and degree of cationic substitution (charge density).[1][3] These variations influence key properties like viscosity and conditioning effectiveness.

Data Presentation: Quantitative Properties

The key physical and chemical parameters of Polyquaternium-10 are summarized in the tables below.

Table 1: General Physical and Chemical Identity

Property	Value / Description	Citations
Chemical Name	Polymeric quaternary ammonium salt of hydroxyethyl cellulose	[1] [2] [3] [4]
INCI Name	Polyquaternium-10	[8] [9]
Synonym	Quaternium-19	[1] [2] [3] [10]
CAS Numbers	68610-92-4, 81859-24-7, 53568-66-4, 54351-50-7, 55353-19-0	[1] [8]
Appearance	White, off-white, or light-yellowish granular powder	[1] [2] [8] [9] [11]
Odor	Faint, characteristic amine-like	[1] [2] [3] [8]

| Charge | Cationic (positive) | [\[8\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#) |

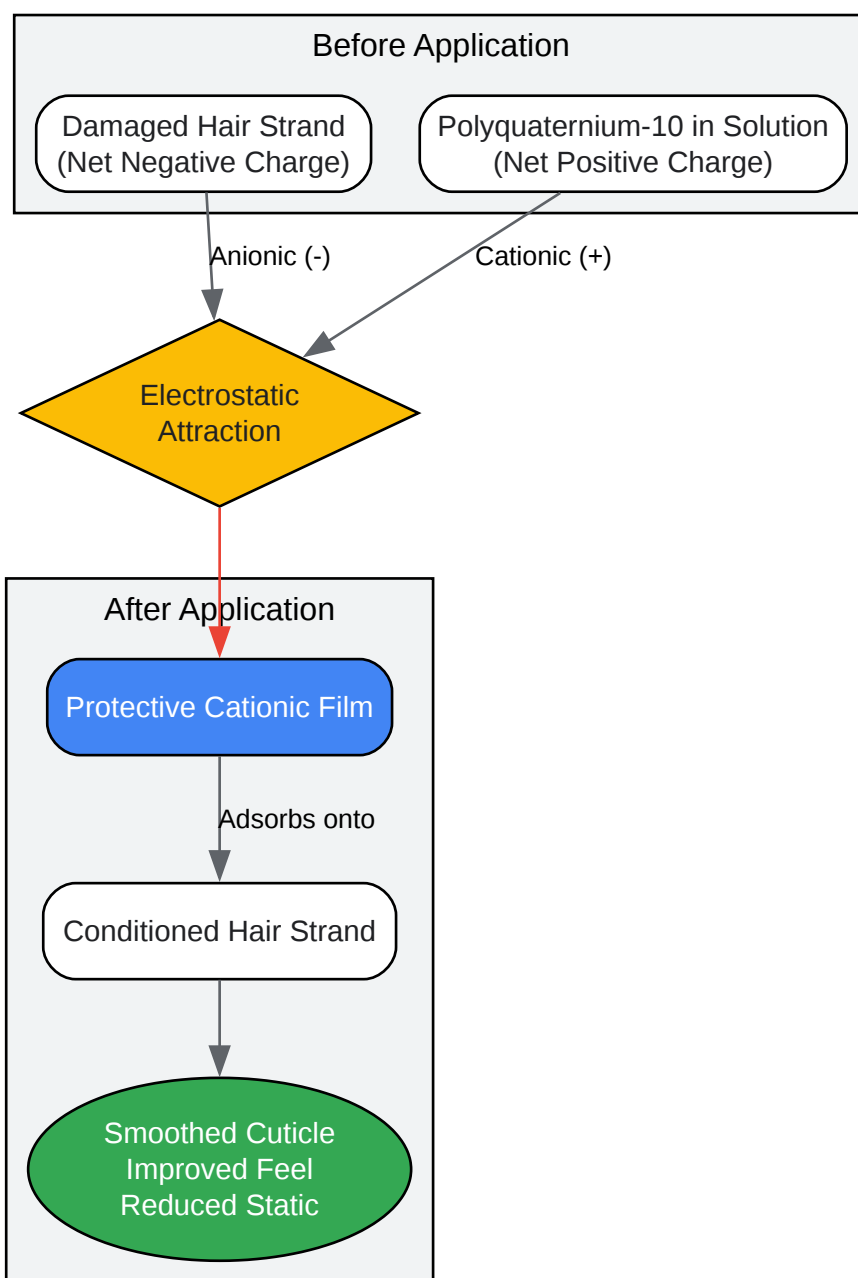
Table 2: Quantitative Specifications from Technical Data Sheets

Parameter	Value Range	Conditions	Citations
Molecular Weight	250,000 - 600,000 g/mol (Typical range for various grades)	-	[3]
Viscosity	500 - 2,500 mPa·s (cps)	2% aqueous solution at 25°C	[8][11][14][15][16]
pH	5.0 - 7.0	2% aqueous solution	[8][11]
pH Stability	Stable within a pH range of 4 to 8	In formulation	[3][13][17]
Nitrogen Content	1.7 - 2.2%	-	[11]
Solubility	Soluble in water, alcohol, glycerol, propylene glycol; Insoluble in oil	-	[1][3][8][9][14]
Melting Point	~290 °C	-	[18][19][20]
Density	~1.02 g/cm ³	-	[21]
Ash Content	≤ 4%	-	[11]

| Light Transmittance | > 98% | 0.5% aqueous solution, 1 cm path length, 550 nm |[11] |

Mechanism of Action in Formulations

The primary mechanism of action for Polyquaternium-10 is rooted in electrostatic interaction. In aqueous solutions, the quaternary ammonium groups are positively charged. Substrates like hair keratin and skin are naturally anionic (negatively charged), especially when damaged.[11] [17] The cationic polymer is drawn to these surfaces, where it adsorbs and forms a thin, smooth, and continuous film.[2][10][11] This film provides several benefits: it smooths the hair cuticle to reduce frizz and improve combability, enhances moisture retention on the skin, and provides a conditioned, silky feel.[4][10][11][17][22]



Mechanism of Adsorption on Hair Fiber

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Diagram 2: Electrostatic interaction of Polyquaternium-10 with hair.

Experimental Protocols

Characterizing Polyquaternium-10 is crucial for quality control and formulation development. The following are outlines of key experimental protocols.

Protocol: Viscosity Measurement

This protocol determines the viscosity of a Polyquaternium-10 solution, a key indicator of its molecular weight grade.

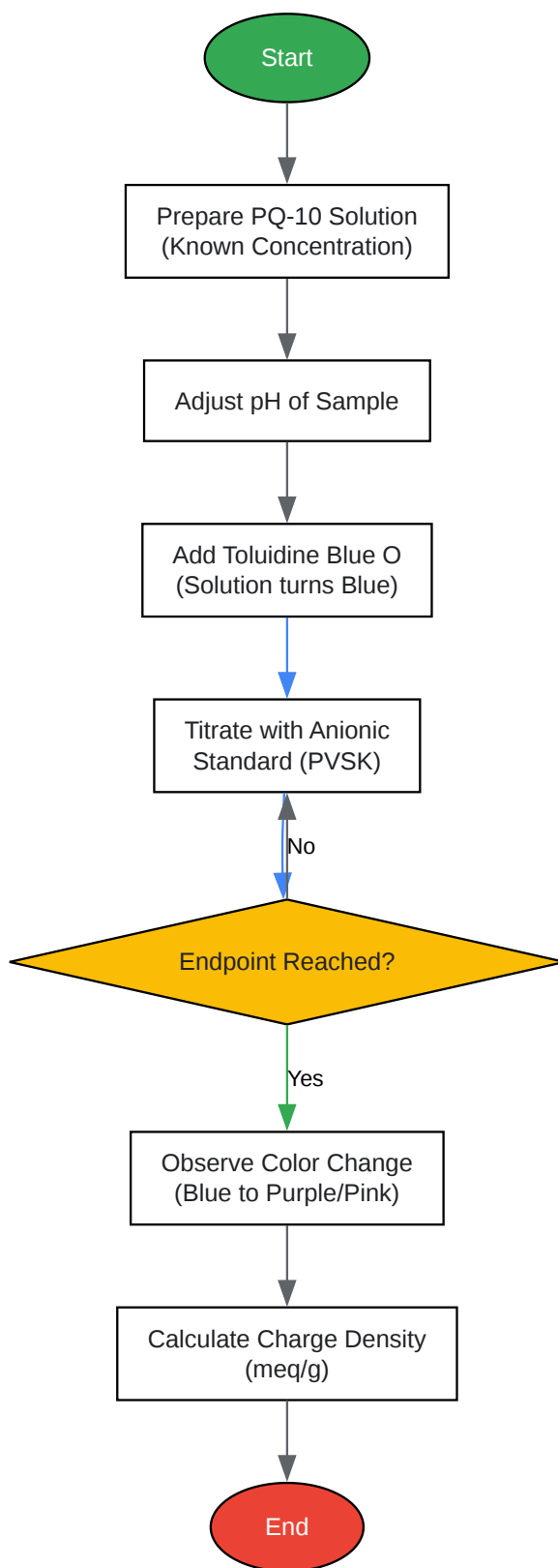
- **Preparation of Solution:** Accurately weigh 2.0 g of Polyquaternium-10 powder and add it to 98.0 g of deionized water while stirring to create a 2% (w/w) solution.
- **Hydration:** Continue stirring until the polymer is fully dissolved and the solution is homogenous. This may take several hours at room temperature. Gentle heating can accelerate dissolution.^[8]
- **Temperature Control:** Equilibrate the solution to a constant temperature of $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ using a water bath.
- **Measurement:** Use a rotational viscometer (e.g., Brookfield or NDJ type) to measure the viscosity.^[11] Select an appropriate spindle and rotational speed to obtain a torque reading within the instrument's recommended range (typically 20-80%).
- **Recording:** Allow the reading to stabilize for at least 60 seconds before recording the viscosity in milliPascal-seconds (mPa·s) or centipoise (cP).

Protocol: Cationic Charge Density Determination via Colloid Titration

Colloid titration is a standard method for determining the charge density of polyelectrolytes. It involves titrating the cationic polymer against a known anionic polymer standard.

- **Materials:**
 - Polyquaternium-10 solution of known concentration.
 - Anionic polymer standard solution of known charge concentration (e.g., Potassium Polyvinyl Sulfate, PVSK).
 - Indicator solution (e.g., Toluidine Blue O, o-TB).
 - pH meter and buffer solutions.

- Procedure:
 - Sample Preparation: Pipette a precise volume of the Polyquaternium-10 solution into a beaker and dilute with deionized water. Adjust the pH to a consistent value (e.g., pH 4 or 7) as charge density can be pH-dependent.
 - Indicator Addition: Add a few drops of the Toluidine Blue O indicator. The solution should turn blue, as the cationic indicator is free in the presence of the cationic polymer.
 - Titration: Titrate the sample with the anionic PVSK standard solution while stirring continuously.
 - Endpoint Detection: The endpoint is reached when the PVSK has neutralized all the cationic charges of the Polyquaternium-10 and begins to complex with the cationic indicator. This causes a sharp color change from blue to purple/pink.[\[23\]](#)
 - Calculation: The charge density (in milliequivalents per gram, meq/g) is calculated based on the volume and concentration of the PVSK titrant used to reach the endpoint and the initial mass of the Polyquaternium-10 sample.



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Diagram 3: Experimental workflow for colloid titration.

Applications in Drug Development

While established in cosmetics, Polyquaternium-10's properties are valuable in drug development. Its cationic nature and film-forming ability can be leveraged for:

- **Topical Formulations:** Improving the substantivity and residence time of active pharmaceutical ingredients (APIs) on the skin or mucous membranes.
- **Ophthalmic Solutions:** Acting as a viscosity modifier and mucoadhesive to increase the precorneal residence time of eye drops.
- **Stabilization:** Its compatibility with various surfactants makes it useful for stabilizing emulsions and suspensions.^[1]
- **Controlled Release:** The polymer film can act as a barrier to modulate the release of an entrapped API.

Safety and Toxicology

Polyquaternium-10 has a long history of safe use in consumer products. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed it as safe for use in cosmetics.^{[2][3]} Toxicological studies indicate a low order of toxicity.^{[2][3]} It is poorly absorbed through the skin and is considered a non-irritant and non-sensitizer at typical use concentrations (up to 2.0%).^{[2][3][4]} At concentrations of 5%, it may cause mild skin or eye irritation.^{[2][4]}

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